

Indanthrone's Solubility Profile in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Indanthrone

Cat. No.: B1215505

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Indanthrone (C.I. Pigment Blue 60; C.I. Vat Blue 4; CAS 81-77-6) is a high-performance synthetic organic pigment renowned for its exceptional lightfastness and stability.^{[1][2][3][4]} These very properties, however, contribute to its generally low solubility in common organic solvents, a critical consideration for its application in various formulations, including paints, inks, plastics, and potentially, drug delivery systems.^{[1][2][5]} This technical guide provides a comprehensive overview of the available solubility data for **indanthrone** in organic solvents, details experimental protocols for its quantitative determination, and presents a logical workflow for solubility assessment.

Quantitative Solubility Data

Quantitative solubility data for **indanthrone** in a wide range of organic solvents is sparse in publicly available literature. The existing information is largely qualitative, with some semi-quantitative data points. The following table summarizes the available data to provide a comparative overview. It is important to note the general characterization of **indanthrone** as being "practically insoluble" in most standard organic solvents.^[6]

Solvent	CAS Number	Qualitative Solubility	Quantitative Solubility (at specified temperature)
Acetone	67-64-1	Insoluble[5][7][8][9]	-
Chloroform (hot)	67-66-3	Slightly Soluble[5][7][8][9][10][11]	-
Dimethyl Sulfoxide (DMSO)	67-68-5	Soluble[12]	-
Ethanol	64-17-5	Insoluble[7][8][10]	-
o-Chlorophenol	95-57-8	Slightly Soluble[5][7][8][9][10][11]	-
Pyridine (hot)	110-86-1	Insoluble[5][11]	-
Quinoline	91-22-0	Slightly Soluble[5][7][8][9][10][11]	-
Toluene	108-88-3	Insoluble[7][8][10]	-
Xylene	1330-20-7	Insoluble[7][8][10]	-
Acetic Acid	64-19-7	Insoluble[5][7][8][9]	-
Unspecified Solvent	-	-	< 1 mg/mL at 21°C[6]
Unspecified Solvent	-	-	< 0.1 g/100 mL at 21°C[5][11]

Experimental Protocols for Solubility Determination

For a precise quantification of **indanthrone**'s solubility in a specific organic solvent, the following experimental protocols are recommended.

Gravimetric Method

This method is a fundamental and widely used technique for determining the solubility of a solid in a liquid. It relies on the direct measurement of the mass of the dissolved solute in a saturated solution.

1. Preparation of a Saturated Solution:

- Add an excess amount of **indanthrone** powder to a known volume of the organic solvent of interest in a sealed, temperature-controlled vessel (e.g., a jacketed glass reactor or a flask in a thermostatic bath).
- Agitate the mixture (e.g., using a magnetic stirrer or a shaker) for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated. The temperature should be maintained at the desired value throughout this period.
- After the equilibration period, cease agitation and allow the undissolved solid to settle.

2. Sample Withdrawal and Filtration:

- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled volumetric pipette to maintain the experimental temperature.
- Immediately filter the withdrawn sample through a fine-porosity filter (e.g., a 0.2 μm PTFE syringe filter) to remove any suspended solid particles. The filtration apparatus should also be at the experimental temperature to prevent precipitation or further dissolution.

3. Solvent Evaporation and Mass Determination:

- Transfer the filtered, saturated solution into a pre-weighed, dry evaporating dish.
- Carefully evaporate the solvent under controlled conditions (e.g., in a fume hood on a hot plate at a temperature below the boiling point of the solvent, or using a rotary evaporator) until the **indanthrone** is left as a dry residue.
- Place the evaporating dish containing the dry **indanthrone** residue in a vacuum oven at a suitable temperature to remove any residual solvent.
- Cool the dish in a desiccator to room temperature and then weigh it on an analytical balance.
- Repeat the drying and weighing steps until a constant mass is achieved.

4. Calculation of Solubility:

- The mass of the dissolved **indanthrone** is the final constant mass of the dish and residue minus the initial mass of the empty dish.

- The solubility can then be expressed in various units, such as grams per liter (g/L), by dividing the mass of the dissolved **indanthrone** by the volume of the solvent sample taken.

Spectrophotometric Method

This method is particularly useful for colored compounds like **indanthrone** and can be more sensitive than the gravimetric method. It relies on the relationship between the absorbance of light and the concentration of the solute (Beer-Lambert Law).

1. Preparation of a Calibration Curve:

- Prepare a series of standard solutions of **indanthrone** in the chosen solvent with known concentrations. This may require a solvent in which **indanthrone** has a higher, known solubility, followed by dilution in the solvent of interest if direct dissolution is too low for accurate weighing.
- Using a UV-Vis spectrophotometer, measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **indanthrone** in that solvent.
- Plot a graph of absorbance versus concentration to create a calibration curve. The resulting linear relationship will provide the basis for determining the concentration of unknown samples.

2. Preparation and Analysis of the Saturated Solution:

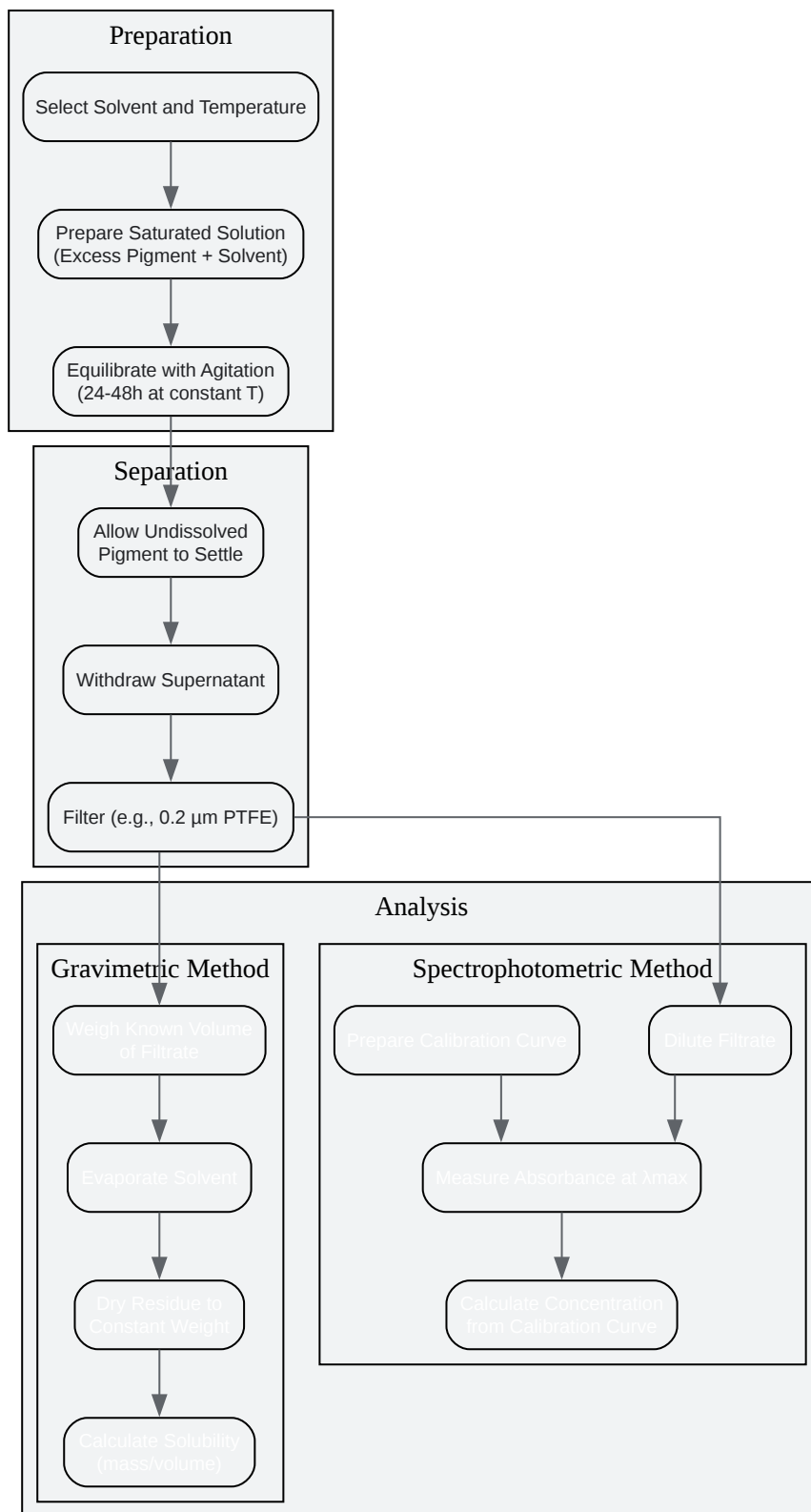
- Prepare a saturated solution of **indanthrone** in the solvent of interest as described in the gravimetric method (steps 1.1 and 1.2).
- After filtration, dilute a known volume of the saturated filtrate with a known volume of the pure solvent to bring the absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution at the λ_{max} .

3. Calculation of Solubility:

- Use the equation of the line from the calibration curve to determine the concentration of the diluted solution from its absorbance.
- Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor.
- The solubility can then be expressed in the desired units (e.g., mol/L or g/L).

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for assessing the solubility of a pigment like **indanthrone**.



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Caption: Workflow for Determining Pigment Solubility.

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